

# Safety and handling precautions for Tert-butyl 5-aminoindoline-1-carboxylate

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## Compound of Interest

Compound Name: *Tert-butyl 5-aminoindoline-1-carboxylate*

Cat. No.: *B142172*

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## An In-depth Technical Guide to the Safety and Handling of **Tert-butyl 5-aminoindoline-1-carboxylate**

Disclaimer: This document is intended for informational purposes for qualified researchers, scientists, and drug development professionals. It is not a substitute for a formal Safety Data Sheet (SDS) or a comprehensive, site-specific risk assessment. Always consult the most current SDS provided by your chemical supplier and adhere to all institutional and governmental safety protocols before handling this compound.

## Introduction

**Tert-butyl 5-aminoindoline-1-carboxylate** (CAS No. 129487-92-9) is a chemical intermediate commonly used in organic synthesis, particularly in the development of pharmaceutical compounds.<sup>[1]</sup> As with any laboratory chemical, a thorough understanding of its properties and potential hazards is essential for safe handling and use. This guide provides a consolidated overview of the known safety information, handling precautions, and emergency procedures for this compound.

## Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **Tert-butyl 5-aminoindoline-1-carboxylate**. It is important to note that some physical data, such as boiling and flash points, are predicted values and should be treated as estimates.

Property	Value	Source
CAS Number	129487-92-9	[1]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	234.29 g/mol	[2]
Appearance	Solid	-
Boiling Point	385.2 ± 41.0 °C (Predicted)	[2]
Density	1.177 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Flash Point	186.7 ± 27.6 °C (Predicted)	[2]
Refractive Index	1.582 (Predicted)	[2]
Polar Surface Area	55.6 Å <sup>2</sup>	[3]
XLogP3	2	[2]

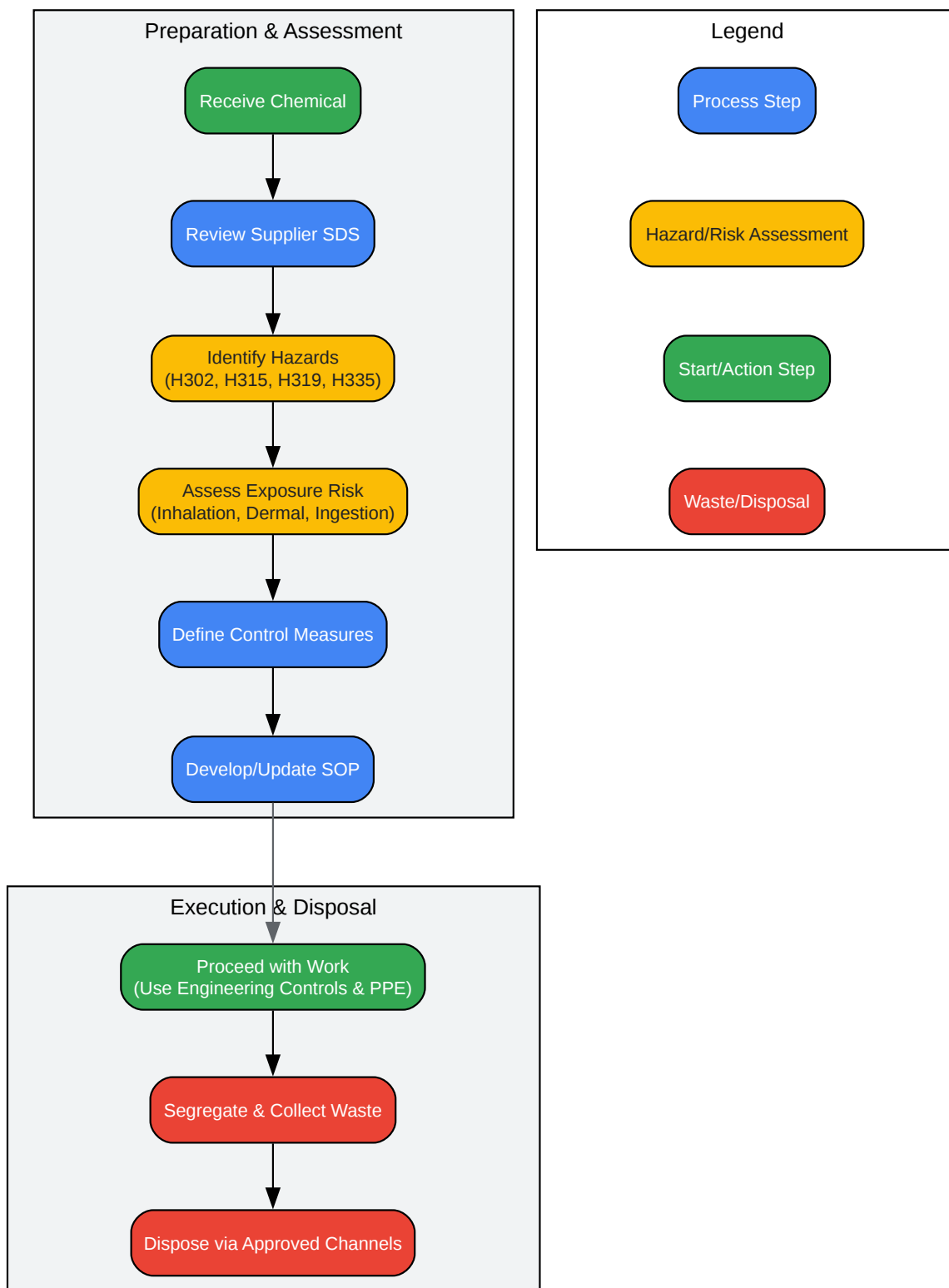
## Hazard Identification and Classification

This compound is classified as hazardous. The GHS hazard statements indicate that it can cause irritation to the skin, eyes, and respiratory system and may be harmful if swallowed.[2] All personnel must be aware of these hazards before working with the material.

GHS Classification	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[2]
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[2]
Serious Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	GHS07	Warning	H335: May cause respiratory irritation.[2]

## Risk Assessment and Handling Workflow

A systematic risk assessment must be conducted before any new experiment involving **Tert-butyl 5-aminoindoline-1-carboxylate**. The following diagram illustrates a logical workflow for this process, from receiving the chemical to its final disposal.



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Caption: Risk assessment and safe handling workflow for laboratory chemicals.

## Experimental Protocols & Procedural Guidelines

While specific experimental protocols are application-dependent and must be developed by the research team, the following procedural guidelines are mandatory for handling **Tert-butyl 5-aminoindoline-1-carboxylate**.

### Engineering Controls

- Work should be conducted in a well-ventilated area.[\[2\]](#)
- A certified chemical fume hood is required for all operations that may generate dust or aerosols.
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection:
  - Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure.
  - Wear a lab coat or other protective clothing.
- Respiratory Protection: If dust or aerosols are generated and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

### Hygiene Measures

- Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.[\[4\]](#)
- Do not eat, drink, or smoke in laboratory areas.
- Remove contaminated clothing immediately and wash it before reuse.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.
- Store apart from foodstuff containers.[\[2\]](#)

## Spills and Accidental Release

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Avoid breathing dust.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Cleanup: Sweep up the material, place it into a suitable, labeled container for disposal. Avoid generating dust. Consult local regulations for proper disposal methods.[\[4\]](#)

## Emergency and First Aid Procedures

In case of exposure, follow these first aid measures immediately.

- If Inhaled: Move the person to fresh air. If they are not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower. Consult a physician if irritation occurs.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[4\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

## Disposal Considerations

Disposal of **Tert-butyl 5-aminoindoline-1-carboxylate** and its containers must be done in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains or soil.[4]

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